

Dezapamisib: Drug Class and Mechanism

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Compound Focus: Dezapamisib

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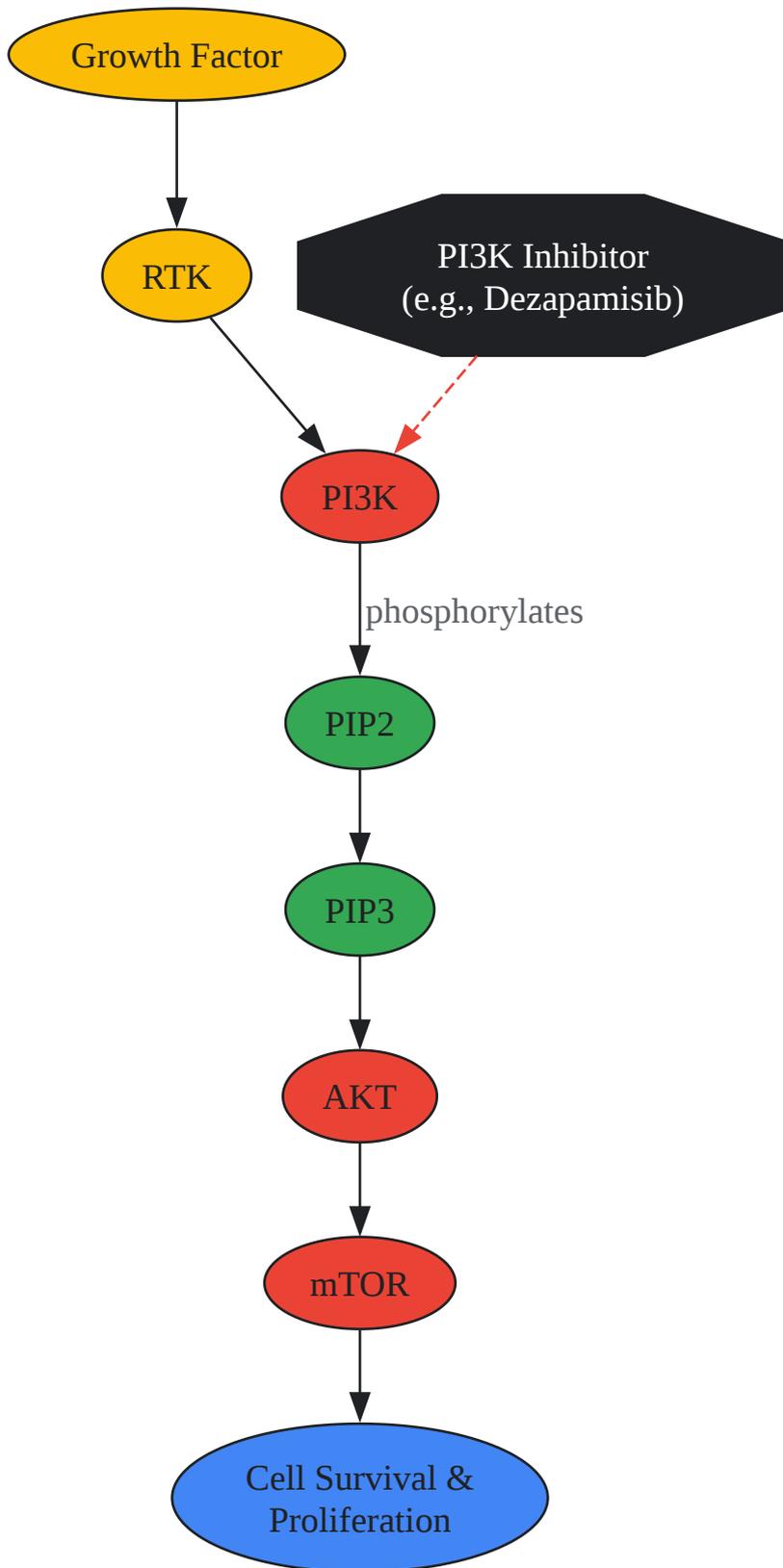
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Dezapamisib is a **PI3K inhibitor** [1]. To understand its background, it is essential to consider the pathway it targets.

- **Target Pathway:** The **PI3K/AKT pathway** is a crucial intracellular signaling pathway that regulates cell survival, proliferation, and metabolism [1].
- **Role in Disease:** This pathway is frequently dysregulated in various cancers and metabolic disorders. In cancer, its overactivation can lead to uncontrolled cell growth and tumorigenesis [1].
- **Therapeutic Goal:** As a PI3K inhibitor, dezapamisib is designed to block this pathway, thereby inhibiting the growth and survival of cancer cells.

The diagram below illustrates the core PI3K/AKT signaling pathway that dezapamisib inhibits.



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Developmental Context and Status

Based on the available information, dezapamisib appears to be an investigational drug that has undergone **clinical trials**.

- **Research Phase:** Publicly available documents reference "dezapamisib background research," indicating it is an asset for which preclinical and/or clinical data has been generated. Mentions of clinical trial identifiers confirm it has advanced to the stage of human testing [2].
- **Place in the Drug Development Pipeline:** The following table shows the typical stages of drug development. While the exact phase for dezapamisib is not specified in the search results, its mention in a clinical context suggests it has progressed at least to Phase 1 [3] [4].

Stage	Primary Objective	Typical Duration	Key Activities & Notes
Preclinical	Assess safety & potential efficacy in animals.	1-2 years [3]	Scale-up synthesis; formal toxicology studies; IND application preparation [3].
Phase 1	Evaluate safety, tolerability, and pharmacokinetics.	6-12 months [3]	First-in-human studies, often in healthy volunteers, to determine a safe dosage range [3].
Phase 2	Test efficacy and optimal dosing in patients.	1-2 years [3]	Proof-of-concept studies in a larger patient population to see if the drug works [3].
Phase 3	Large-scale trials to confirm efficacy and monitor side effects.	2-4 years [3]	Pivotal trials that provide the primary data for New Drug Application (NDA) submission [3].
NDA/Approval	Regulatory review of all data for marketing approval.	6-10 months [3]	FDA review of the NDA, which includes all preclinical and clinical data [3].

Research and Experimental Considerations

For researchers designing studies on PI3K inhibitors like dezapamisib, here are key methodological considerations based on standard practices.

- **Computational Analysis: Molecular docking and dynamics simulations** can be used to understand how dezapamisib binds to the PI3K protein, predicting its affinity and binding stability [5].
- **In Vitro Assays:** Cell-based assays are critical for evaluating the compound's biological activity. Key metrics include:
 - **Cell Viability:** Measuring the inhibition of cancer cell proliferation (e.g., using IC50 values).
 - **Target Engagement:** Confirming pathway inhibition by detecting reductions in phosphorylated AKT (pAKT) levels via Western blot.
 - **Biomarker Development:** Identifying potential biomarkers that predict response to therapy [3].
- **In Vivo Studies:** Animal models, particularly mouse xenograft models of human cancers, are used to assess the drug's efficacy in shrinking tumors and its pharmacokinetic (PK) and toxicology profile [3].

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